

GPR110 Signaling in Neuronal Development: A Technical Guide

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Abstract

G protein-coupled receptor 110 (GPR110), also known as Adhesion G protein-coupled receptor F1 (ADGRF1), is a critical regulator of neuronal development.[1][2] This orphan receptor has been deorphanized as the functional target for N-docosahexaenoylethanolamine (synaptamide), a metabolite of the omega-3 fatty acid docosahexaenoic acid (DHA).[1][2] Activation of GPR110 by synaptamide initiates a signaling cascade that potently promotes neurogenesis, neurite outgrowth, and synaptogenesis.[1][2][3] This technical guide provides an in-depth overview of the GPR110 signaling cascade, presenting key quantitative data, detailed experimental protocols, and visual diagrams of the underlying molecular mechanisms.

The GPR110 Signaling Cascade

GPR110 is highly expressed in the fetal brain, with expression levels decreasing after birth.[1] [2] Its activation by synaptamide primarily stimulates the Gαs-protein, leading to the activation of adenylyl cyclase and a subsequent increase in intracellular cyclic adenosine monophosphate (cAMP).[4][5] This elevation in cAMP activates Protein Kinase A (PKA), which in turn phosphorylates and activates the cAMP response element-binding protein (CREB).[6] Phosphorylated CREB then translocates to the nucleus to regulate the transcription of genes involved in neuronal growth and plasticity.[6] While the Gαs/cAMP/PKA pathway is the principal signaling axis, evidence also suggests potential coupling of GPR110 to Gq, Gi, and G12/13

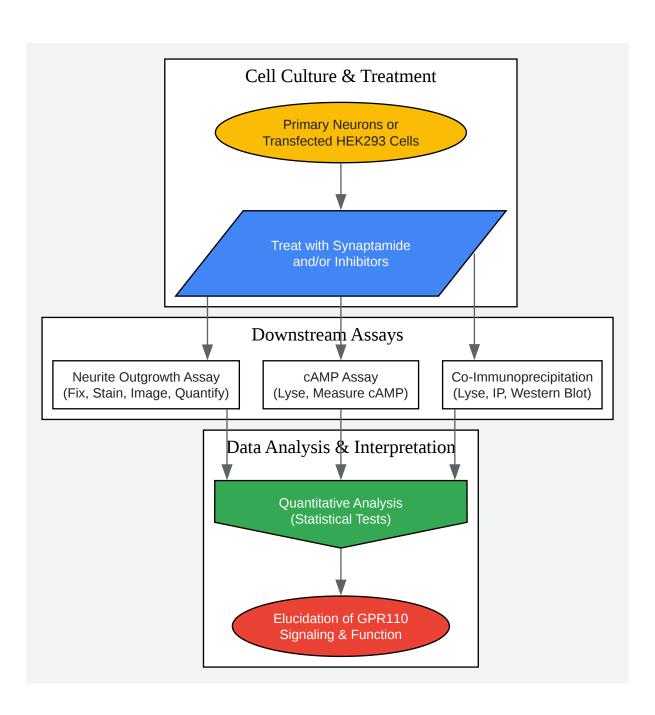


proteins.[7][8] Furthermore, GPR110 has been shown to interact with the tight junction protein occludin, implicating it in the integrity of the blood-brain barrier.[4]

Signaling Pathway Diagram







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